

A Technical Guide to Silver Phosphide: Molecular Formula, Molar Mass, and Synthesis

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Compound of Interest

Compound Name: Silver phosphide

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This technical guide provides an in-depth overview of **silver phosphide** (Ag_3P), a binary inorganic compound. It details the compound's fundamental chemical properties, including its molecular formula and molar mass, and presents a detailed experimental protocol for its synthesis.

Core Compound Data: Silver Phosphide

Silver phosphide is composed of silver (Ag) and phosphorus (P). The quantitative details of this compound are summarized below for clarity and quick reference.

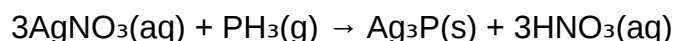
Property	Value	Reference
Molecular Formula	Ag_3P	[1] [2]
IUPAC Name	Trisilver(I) phosphide	[2]
Molar Mass	354.58 g/mol	

Note: The molar mass is calculated using the atomic weights of silver (107.87 g/mol) and phosphorus (30.97 g/mol).

Synthesis of Silver Phosphide: An Experimental Protocol

Silver phosphide can be synthesized via several methods, including the direct combination of the elements at high temperatures and the reduction of silver salts in the presence of a phosphorus source.[3] A common and effective laboratory-scale method involves the reaction of a soluble silver salt, such as silver nitrate, with phosphine gas.[3][4] This reaction results in the precipitation of **silver phosphide**.

Reaction Equation:



Materials and Equipment:

- Silver nitrate (AgNO_3)
- Deionized water
- Phosphine gas (PH_3) source
- Reaction flask (e.g., a three-neck round-bottom flask)
- Gas inlet tube
- Stirring apparatus (magnetic stirrer and stir bar)
- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven
- Fume hood

Experimental Procedure:

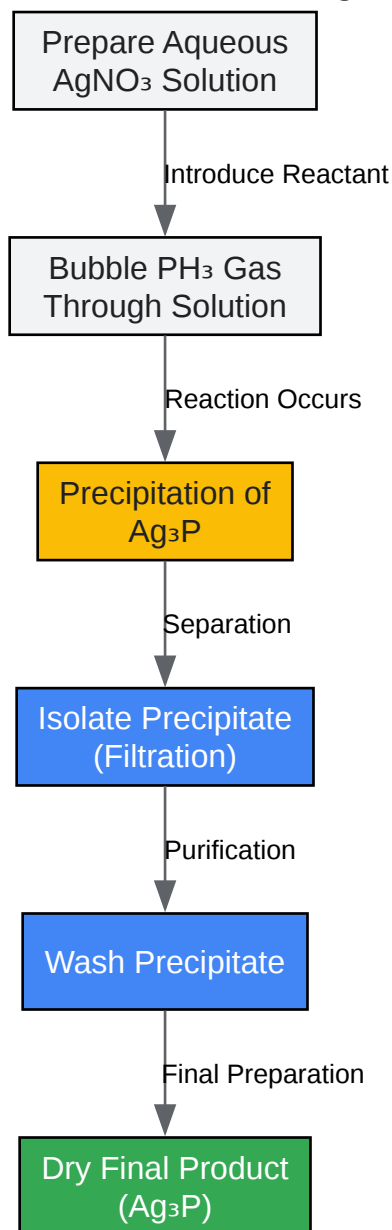
- Preparation of Silver Nitrate Solution: Prepare an aqueous solution of silver nitrate (AgNO_3) of the desired concentration in the reaction flask.

- **Setup:** Place the reaction flask in a fume hood and set it upon a magnetic stirrer with a stir bar inside. Insert a gas inlet tube into one of the necks of the flask, ensuring its end is below the surface of the silver nitrate solution.
- **Reaction:** While stirring the solution, carefully bubble phosphine gas (PH_3) through the silver nitrate solution.
- **Precipitation:** As the phosphine gas reacts with the silver nitrate, a precipitate of **silver phosphide** (Ag_3P) will form.^{[4][5]}
- **Completion:** Continue bubbling the gas through the solution until the precipitation appears to be complete.
- **Isolation:** Turn off the phosphine gas flow and remove the gas inlet tube. Isolate the **silver phosphide** precipitate from the solution by vacuum filtration.
- **Washing:** Wash the precipitate with deionized water to remove any unreacted silver nitrate and nitric acid byproduct.
- **Drying:** Dry the collected **silver phosphide** in a drying oven at a suitable temperature to remove residual water.

Safety Precaution: Phosphine is a toxic and flammable gas. This procedure must be performed by trained personnel in a well-ventilated fume hood.

Experimental Workflow: Synthesis of Silver Phosphide

The following diagram illustrates the key stages in the synthesis of **silver phosphide** via the precipitation method described above.

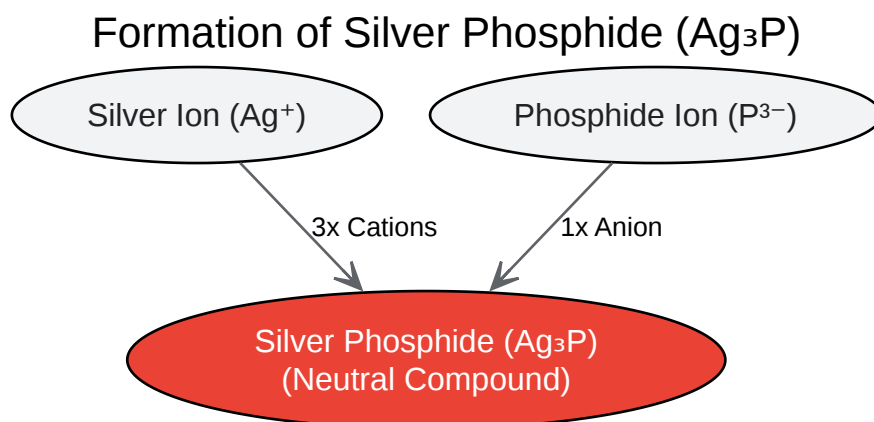
Experimental Workflow for Ag_3P Synthesis

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Caption: Workflow for the synthesis of **silver phosphide**.

Logical Relationship of Silver Phosphide Components

The diagram below outlines the basic structural relationship of the elements within **silver phosphide**, starting from the constituent ions.



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References

- 1. proprep.com [proprep.com]
- 2. Silver phosphide (AgP_2) | Ag_3P | CID 21252225 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Silver phosphide | 130631-79-7 | Benchchem [benchchem.com]
- 4. When phosphine is bubbled through a solution of silver nitrate _____ is precipitated. [infinitylearn.com]
- 5. m.youtube.com [m.youtube.com]
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